

Essential Safety and Operational Guide for 3-(Bromomethyl)-4-fluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Bromomethyl)-4-fluorobenzonitrile

Cat. No.: B1285622

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3-(Bromomethyl)-4-fluorobenzonitrile** (CAS No. 856935-35-8). Adherence to these procedures is critical to ensure personal safety and proper management of this hazardous chemical.

Emergency Contact Information:

Contact	Phone Number
Poison Center	Immediately call a POISON CENTER/doctor/physician/first aider. [1]
Fire Department	Local Emergency Services (e.g., 911)
Safety Officer	[Insert Institution-Specific Contact]

Hazard Identification and Immediate Precautions

3-(Bromomethyl)-4-fluorobenzonitrile is a corrosive solid that can cause severe skin burns and eye damage. It may also be corrosive to metals.[\[1\]](#)

Primary Hazards:

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 1B[1]
Serious Eye Damage/Irritation	Category 1[1]
Corrosive to Metals	Category 1[1]

First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash contaminated clothing before reuse.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting.[1]
Inhalation	Remove person to fresh air and keep comfortable for breathing.[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling this compound.[2] Nitrile gloves are recommended for their chemical resistance.[3][4][5]

Protection Type	Minimum Requirement	Recommended for High-Risk Operations
Eye/Face	ANSI-approved safety goggles with side shields.[2]	Full-face shield worn over safety goggles.[2]
Hand	Chemical-resistant nitrile gloves (inspect prior to use).[2][6][7]	Double-gloving with appropriate material.[2][6]
Body	Laboratory coat, long pants, and closed-toe/heel shoes.[2]	Flame-resistant lab coat for flammable compounds.[2]
Respiratory	Use only outdoors or in a well-ventilated area.[8] In case of inadequate ventilation, wear respiratory protection.[9]	A NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode with emergency escape provisions may be necessary for large spills or in poorly ventilated areas.[9]

Handling and Operational Plan

All work with **3-(Bromomethyl)-4-fluorobenzonitrile** that may produce dust or aerosols should be conducted within a certified laboratory chemical fume hood.[2]

Experimental Protocol: Safe Weighing and Handling

- Preparation:
 - Ensure the chemical fume hood is clean and operational.[6]
 - Assemble all necessary equipment (analytical balance, weigh paper, spatula, reaction vessel, and labeled waste containers).[6]
- Donning PPE:

- Put on all required PPE as specified in the table above, including a lab coat, safety goggles, and nitrile gloves.[\[2\]](#)[\[6\]](#)
- Reagent Handling:
 - Working inside the fume hood, carefully weigh the desired amount of **3-(Bromomethyl)-4-fluorobenzonitrile**.
 - Use a spatula for transfers to minimize dust generation.
 - If preparing a solution, slowly add the solid to the solvent.
 - Keep containers tightly closed when not in use.[\[8\]](#)
- Post-Handling:
 - Decontaminate all glassware and the work surface.[\[2\]](#)
 - Properly doff PPE, avoiding contact with the outer surfaces of gloves.[\[2\]](#)
 - Wash hands thoroughly with soap and water.[\[2\]](#)

Storage:

Storage Condition	Requirement
Location	Store in a cool, dry, well-ventilated area. [2] Store locked up. [1] [8]
Containers	Keep only in original, tightly sealed, chemically resistant packaging. [1] [2]
Incompatibilities	Keep away from incompatible substances such as acids, bleach, peroxides, and other oxidizing agents. [10]

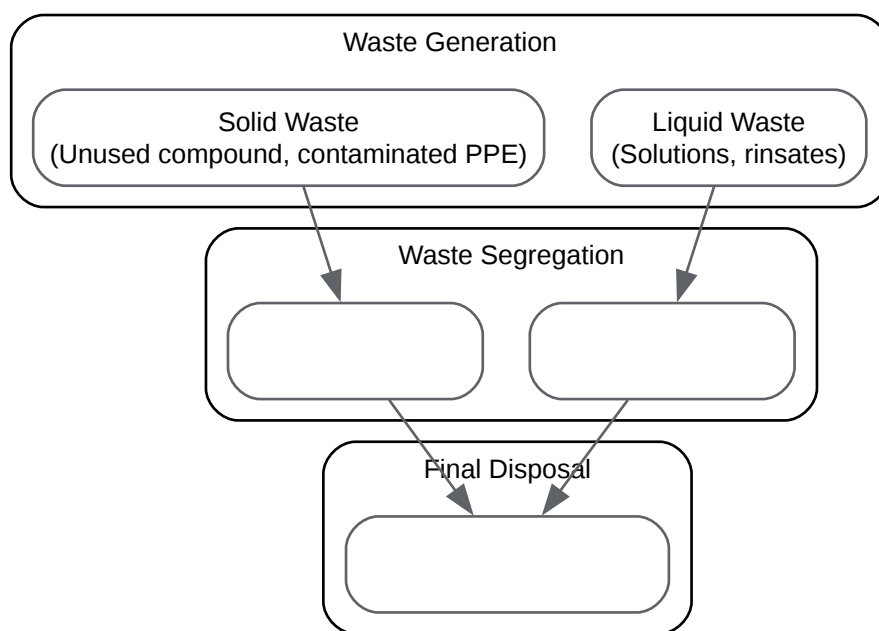
Disposal Plan

All waste materials containing **3-(Bromomethyl)-4-fluorobenzonitrile** must be treated as hazardous waste.^[6] This compound is a halogenated organic waste.^[11]

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Solid Waste	Collect unused compound and contaminated disposables (e.g., gloves, weigh paper) in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic solids. ^{[2][6][12]}
Liquid Waste	Aqueous solutions containing this compound should be collected as hazardous waste. ^[2] Organic solvent solutions should be collected in a separate, labeled container for halogenated organic waste. ^{[10][11][13]}
Container Disposal	Empty containers should be rinsed three times with a suitable solvent. The rinsate must be collected as hazardous liquid waste. ^[6] The rinsed container can then be disposed of according to institutional guidelines. ^[6]

Disposal Workflow:



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Caption: Waste Disposal Workflow for **3-(Bromomethyl)-4-fluorobenzonitrile**.

This document is intended as a guide and should be supplemented by a thorough review of the full Safety Data Sheet (SDS) and institutional safety protocols.

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